

Comprehensive Disposal Guide: Glycerol Tri(octanoate-8,8,8-D3)

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Compound of Interest

Compound Name: Glycerol tri(octanoate-8,8,8-D3)

Cat. No.: B13739404

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Executive Directive

Glycerol tri(octanoate-8,8,8-D3) (synonyms: Tricaprylin-d9, Trioctanoin-d9) is a stable isotope-labeled triglyceride used primarily as a metabolic tracer or internal standard in lipidomics.

Crucial Safety Distinction: Although "labeled," this compound is NOT radioactive. It contains Deuterium (

H), a stable isotope. It must be handled as a chemical waste, not radioactive waste.

Core Disposal Principle: Treat this substance as a Non-Halogenated Organic (Lipid) Waste. While technically classified as non-hazardous for transport (DOT/IATA), laboratory best practices mandate its segregation from municipal wastewater to prevent plumbing obstructions and ensure environmental stewardship.

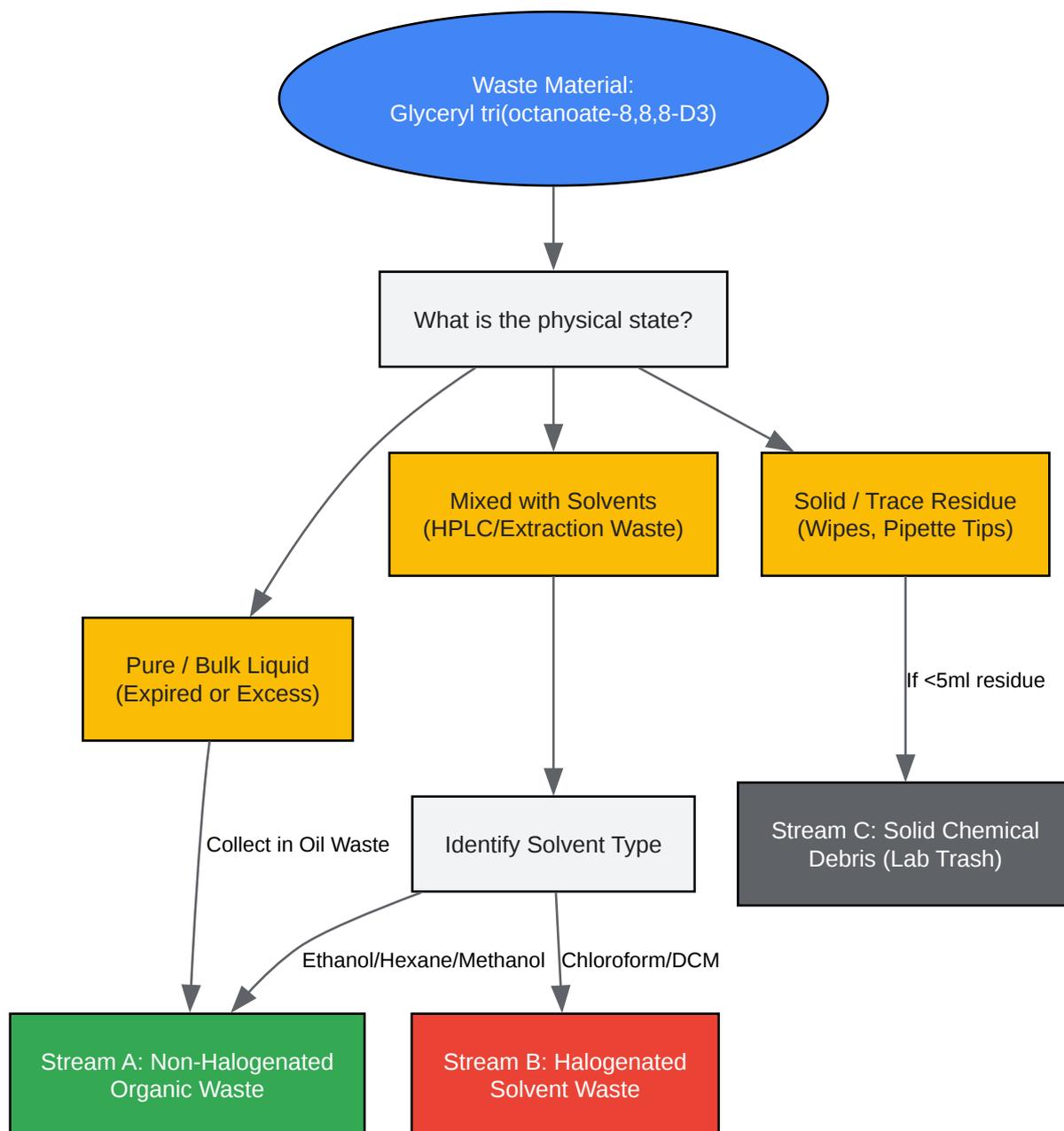
Physicochemical Safety Profile

Effective disposal requires understanding the physical behavior of the substance.

Property	Value / Characteristic	Operational Implication
CAS Number	538-23-8 (Unlabeled parent)	Use parent CAS for waste manifesting if specific D-labeled CAS is unavailable in EHS software.
Physical State	Viscous Liquid / Oil	Do not pour down drains. High risk of clogging plumbing (lipophilic).
Flash Point	> 113°C (> 235°F)	Classified as Combustible (Class IIIB), not Flammable. Low fire risk during disposal.
Solubility	Insoluble in water; Soluble in Hexane, Chloroform, Ethanol	Must be dissolved in organic solvents for rinsing glassware.
Density	~0.95 g/mL	Floats on water.[1]
Radioactivity	NONE	STOP: Do not place in radioactive waste bins.

Waste Stream Decision Logic

The following decision tree illustrates the correct disposal pathway based on the state of the material.



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Figure 1: Decision matrix for segregating **Glyceryl tri(octanoate-8,8,8-D3)** waste streams.

Detailed Disposal Protocols

Protocol A: Disposal of Pure Liquid (Bulk/Expired)

Use this for expired stock solutions or unused aliquots > 5 mL.

- Container Selection: Use a High-Density Polyethylene (HDPE) or Glass waste container compatible with oils.
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: "Glyceryl tri(octanoate) - Deuterated" or "Tricaprylin Waste".
 - Constituents: 100% Tricaprylin.
 - Hazard Checkbox: Check "None" or "Toxic" depending on local institutional rules for oils (often "Non-RCRA Regulated Waste").
- Transfer: Pour liquid directly into the container.
 - Note: The liquid is viscous. Allow time for full drainage.
- Rinsing: Rinse the original vial with a small volume of Ethanol or Hexane. Add this rinse to the Solvent Waste stream (Protocol B), not the oil container, unless the oil container is specifically rated for flammables.

Protocol B: Disposal of Solvent Mixtures (HPLC/Extraction)

Use this when the lipid is dissolved in organic solvents (e.g., Folch extraction, HPLC effluent).

- Identify the Primary Solvent:
 - Non-Halogenated: (Hexane, Isopropanol, Methanol, Ethanol).
 - Halogenated: (Chloroform, Dichloromethane/Methylene Chloride).
- Segregation:
 - Scenario 1 (Non-Halogenated): Dispose in the standard "Flammable Solvents" carboy.
 - Scenario 2 (Halogenated): Dispose in the "Halogenated Waste" carboy.

- Causality: Halogenated solvents require high-temperature incineration and are far more expensive to process. Never contaminate a non-halogenated stream with chloroform-containing lipid waste.

Protocol C: Empty Container Management (Triple Rinse)

Regulatory requirement to declassify a container as "RCRA Empty".

- Drain: Ensure the vial is physically empty (no free-flowing liquid).
- Rinse 1: Add ~1-2 mL of Acetone or Ethanol. Cap and vortex/shake for 10 seconds. Decant into Solvent Waste.
- Rinse 2: Repeat.
- Rinse 3: Repeat.
- Final Disposal:
 - Deface the label (marker out the chemical name).
 - Dispose of the glass vial in the Broken Glass/Sharps container or Recycling (if permitted by site safety).
 - Why: Triple rinsing removes >99.9% of residues, rendering the container non-hazardous trash.

Spill Management & Emergency Response

Hazard Level: Low (Slip hazard). PPE: Nitrile gloves, Lab coat, Safety glasses.

- Containment: If spilled on the floor, immediately mark the area. The oil is extremely slippery.
- Absorption: Do not use water initially (it will spread the oil). Apply an inert absorbent:^[2]
 - Vermiculite
 - Sand

- Polypropylene oil-absorbent pads
- Cleanup:
 - Scoop absorbed material into a plastic bag.[1]
 - Scrub the surface with a detergent solution (e.g., 5% Alconox or dish soap) and warm water to emulsify the remaining lipid.
- Disposal: Seal the plastic bag and dispose of it as Solid Chemical Waste.

Regulatory & Compliance Context

- RCRA Status (USA): Glyceryl tri(octanoate) is not a listed P- or U-waste. It does not exhibit characteristics of ignitability, corrosivity, reactivity, or toxicity (TCLP) [1].
- Stable Isotope Status: The presence of Deuterium does not trigger Nuclear Regulatory Commission (NRC) regulations. It is unregulated regarding radiation safety [2].
- Drain Disposal: While non-toxic, discharge into sewer systems is generally prohibited by local POTW (Publicly Owned Treatment Works) regulations due to "Oil and Grease" (FOG) limits, which can cause blockages [3].

References

- Moravek, Inc. (2019). How To Store And Dispose Of Radiolabeled Compounds vs Stable Isotopes. Retrieved from [[Link](#)]

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Sources

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- [2. cdn isotopes.com \[cdnisotopes.com\]](#)

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